

# Technical Guide: Physicochemical Properties of 1-Bromotetradecane-D29

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## Compound of Interest

Compound Name: 1-Bromotetradecane-D29

Cat. No.: B565775

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This technical guide provides a comprehensive overview of the known physical characteristics of **1-Bromotetradecane-D29** (CAS Number: 347841-80-9). As a deuterated analogue of 1-Bromotetradecane, this compound is a valuable tool in metabolic studies, pharmacokinetic research, and as an internal standard for quantitative analysis by mass spectrometry.

## Core Physicochemical Data

**1-Bromotetradecane-D29** is the isotope-labeled version of 1-Bromotetradecane, where 29 hydrogen atoms have been replaced by deuterium. This substitution results in a significant increase in molecular weight. While specific, experimentally determined physical constants (such as boiling point and density) for the deuterated species are not readily available in published literature, the data for its non-deuterated isotopologue, 1-Bromotetradecane, serves as a critical reference point. The physical properties are expected to be very similar, with slight variations due to the kinetic isotope effect and increased mass.

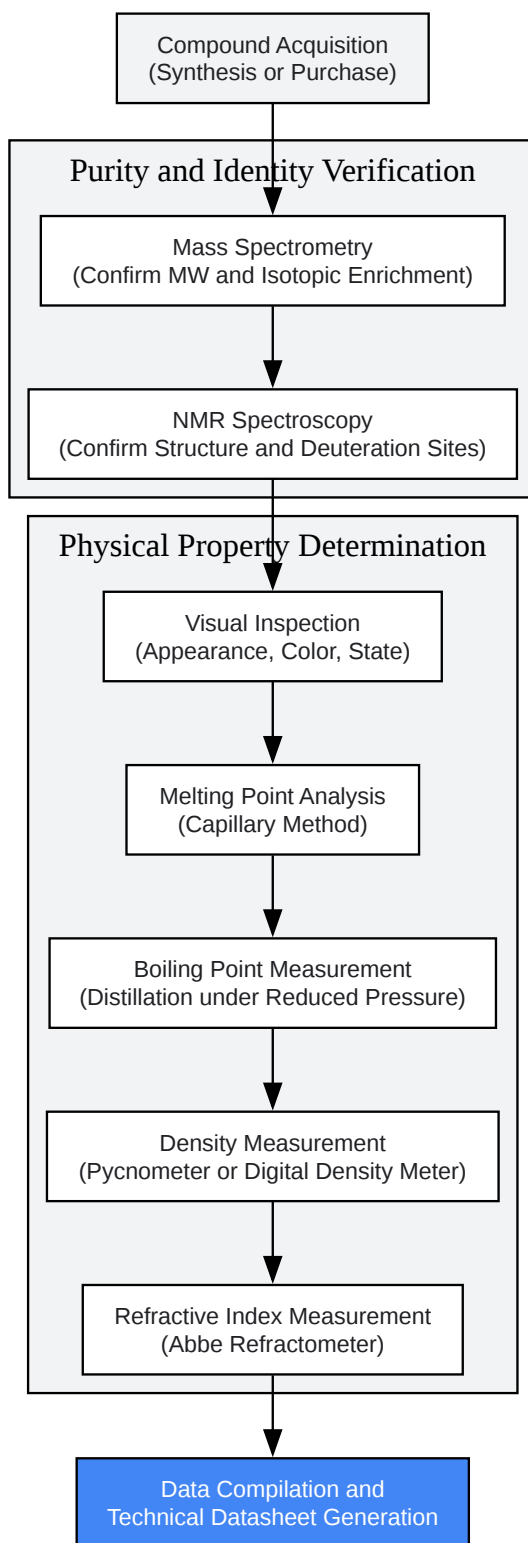
## Quantitative Data Summary

The following table summarizes the available quantitative data for **1-Bromotetradecane-D29** and its non-deuterated counterpart for comparison.

Physical Characteristic	1-Bromotetradecane-D29	1-Bromotetradecane (for reference)
CAS Number	347841-80-9	112-71-0
Molecular Formula	C <sub>14</sub> D <sub>29</sub> Br	C <sub>14</sub> H <sub>29</sub> Br
Molecular Weight	306.46 g/mol [1]	277.28 g/mol [2][3][4]
Appearance	Data not available	Clear, colorless to pale yellow liquid[5][6]
Melting Point	Data not available	5 - 6 °C[2][4]
Boiling Point	Data not available	175 - 178 °C @ 20 mmHg[2][4]
Density	Data not available	~0.932 g/mL at 25 °C[2][4]
Refractive Index	Data not available	~1.460 at 20 °C[2][4][5]
Solubility	Data not available	Insoluble in water; Soluble in organic solvents[6]

## Experimental Workflow for Characterization

The characterization of a stable isotope-labeled compound like **1-Bromotetradecane-D29** follows a logical workflow to ensure purity and confirm its physical properties before use in sensitive research applications.



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Workflow for Physicochemical Characterization.

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physical characteristics listed above. These protocols are generally applicable for liquid alkyl halides.

### Determination of Melting Point

The melting point, or more accurately for this substance, the freezing point, is determined using a calibrated digital melting point apparatus.

- Objective: To determine the temperature range over which the substance transitions from a solid to a liquid.
- Methodology:
  - A small, purified sample of the liquid is introduced into a capillary tube, which is then flash-frozen.
  - The capillary tube is placed into the heating block of the melting point apparatus.
  - The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) while being observed through a magnifying lens.
  - The temperature at which the first drop of liquid appears and the temperature at which the entire solid mass turns into a clear liquid are recorded. This range is reported as the melting point. For a pure substance, this range is typically narrow.

### Determination of Boiling Point

Due to the high boiling point of long-chain alkyl halides at atmospheric pressure, the boiling point is typically measured under reduced pressure (vacuum) to prevent decomposition.

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the applied pressure.
- Methodology:

- A small quantity of the sample is placed in a distillation flask connected to a vacuum pump and a manometer.
- The pressure of the system is lowered to a stable, known value (e.g., 20 mmHg).
- The flask is gently heated.
- The temperature of the vapor is measured with a thermometer as the liquid begins to boil and condense in the distillation column.
- The recorded temperature and pressure constitute the boiling point under reduced pressure. This can be extrapolated to atmospheric pressure using a nomograph if required.

## Determination of Density

The density of a liquid is its mass per unit volume and is typically measured at a standard temperature, such as 25 °C.

- Objective: To accurately measure the mass-to-volume ratio of the substance.
- Methodology (using a pycnometer):
  - The mass of a clean, dry pycnometer (a glass flask with a precise, known volume) is accurately measured.
  - The pycnometer is filled with the sample liquid, ensuring no air bubbles are present, and brought to a constant temperature (e.g., 25 °C) in a water bath.
  - The pycnometer filled with the sample is weighed again.
  - The mass of the sample is determined by subtracting the mass of the empty pycnometer.
  - Density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a pure substance.

- Objective: To measure the extent to which the substance bends light.
- Methodology (using an Abbe refractometer):
  - The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
  - A few drops of the sample are placed on the prism surface of the refractometer.
  - The prism is closed, and the sample is allowed to equilibrate to the instrument's temperature (typically 20 °C).
  - Light is passed through the sample, and the user adjusts the instrument until the dividing line between light and dark fields is sharp and centered in the crosshairs of the eyepiece.
  - The refractive index is read directly from the instrument's calibrated scale.

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